

Technical Support Center: Purification of Crude 3-Bromophenol by Vacuum Distillation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromophenol

Cat. No.: B021344

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This technical support center is designed for researchers, scientists, and drug development professionals to provide guidance on the purification of crude **3-bromophenol** using vacuum distillation. Below you will find troubleshooting guides, frequently asked questions, detailed experimental protocols, and key data to ensure a successful purification process.

Physical and Chemical Properties of 3-Bromophenol

A comprehensive understanding of the physical properties of **3-bromophenol** is essential for a successful vacuum distillation. The following table summarizes its key characteristics.

Property	Value
Molecular Formula	C ₆ H ₅ BrO
Molecular Weight	173.01 g/mol
Appearance	Low-melting pale yellow semi-solid or liquid.[1]
Boiling Point (atm)	236 °C (lit.).[2][3][4]
Melting Point	30-32 °C (lit.).[2]
Density	~1.63 g/cm ³ [4]
Solubility	Soluble in ether, ethanol, and chloroform.[1][5]
Vapor Pressure	3.73 x 10 ⁻² mm Hg at 25 °C (est.).[2]

Estimated Boiling Point of 3-Bromophenol at Reduced Pressures

For a successful vacuum distillation, it is crucial to know the boiling point of the compound at the intended operating pressure. Since compounds with high boiling points are prone to decomposition at atmospheric pressure, vacuum distillation is the preferred method of purification.^{[6][7]} The table below provides estimated boiling points of **3-bromophenol** at various pressures, extrapolated from data for similar compounds.

Pressure (mmHg)	Estimated Boiling Point (°C)
1	~80 - 90
5	~100 - 110
10	~115 - 125
20	~130 - 140

Troubleshooting Guide

This guide addresses common issues that may be encountered during the vacuum distillation of crude **3-bromophenol**.

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bumping -> stirring; bumping -> ebulliator;

dark_distillate -> lower_temp; dark_distillate -> check_impurities;

unstable_vacuum -> check_leaks; unstable_vacuum -> grease_joints; unstable_vacuum ->
check_pump;

low_yield -> check_temp_pressure; low_yield -> check_collection; low_yield -> check_leaks; }
```

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References

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